

An In-depth Technical Guide to the Physicochemical Properties of 4,7-Dihydroxycoumarin

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *4,7-Dihydroxycoumarin*

Cat. No.: *B595064*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

4,7-Dihydroxycoumarin is a naturally occurring phenolic compound belonging to the coumarin family, a class of benzopyrones widely distributed in the plant kingdom.^[1] This molecule, also known as 4,7-dihydroxy-2H-chromen-2-one, has garnered significant interest in the scientific community due to its versatile biological activities.^{[2][3]} It serves as a crucial scaffold in medicinal chemistry for the synthesis of derivatives with a wide range of pharmacological properties, including anticoagulant, antioxidant, anti-inflammatory, and anticancer effects.^{[3][4]} ^[5] Understanding the fundamental physicochemical properties of **4,7-dihydroxycoumarin** is paramount for its application in drug design, formulation development, and as a fluorescent probe in analytical chemistry.^[3] This guide provides a comprehensive overview of its core physicochemical characteristics, experimental protocols for their determination, and insights into its biological significance.

Physicochemical Properties of 4,7-Dihydroxycoumarin

The physicochemical properties of **4,7-dihydroxycoumarin** are summarized in the table below. These parameters are critical for predicting its behavior in biological systems and for designing experimental studies.

Property	Value	Reference(s)
IUPAC Name	4,7-dihydroxychromen-2-one	[2]
Chemical Formula	C ₉ H ₆ O ₄	[2] [3]
Molecular Weight	178.14 g/mol	[2] [3]
Appearance	Solid; Light yellow to yellow to orange crystalline powder	[2] [3]
Melting Point	263 - 282 °C (decomposes)	[2] [3]
Solubility	Soluble in DMSO (60 mg/mL), THF, and DMF; Sparingly soluble in aqueous buffers	[1] [6]
logP (XLogP3-AA)	0.9	[2]
pKa	Not experimentally determined for the parent compound.	
Hydrogen Bond Donors	2	[2]
Hydrogen Bond Acceptors	4	[2]

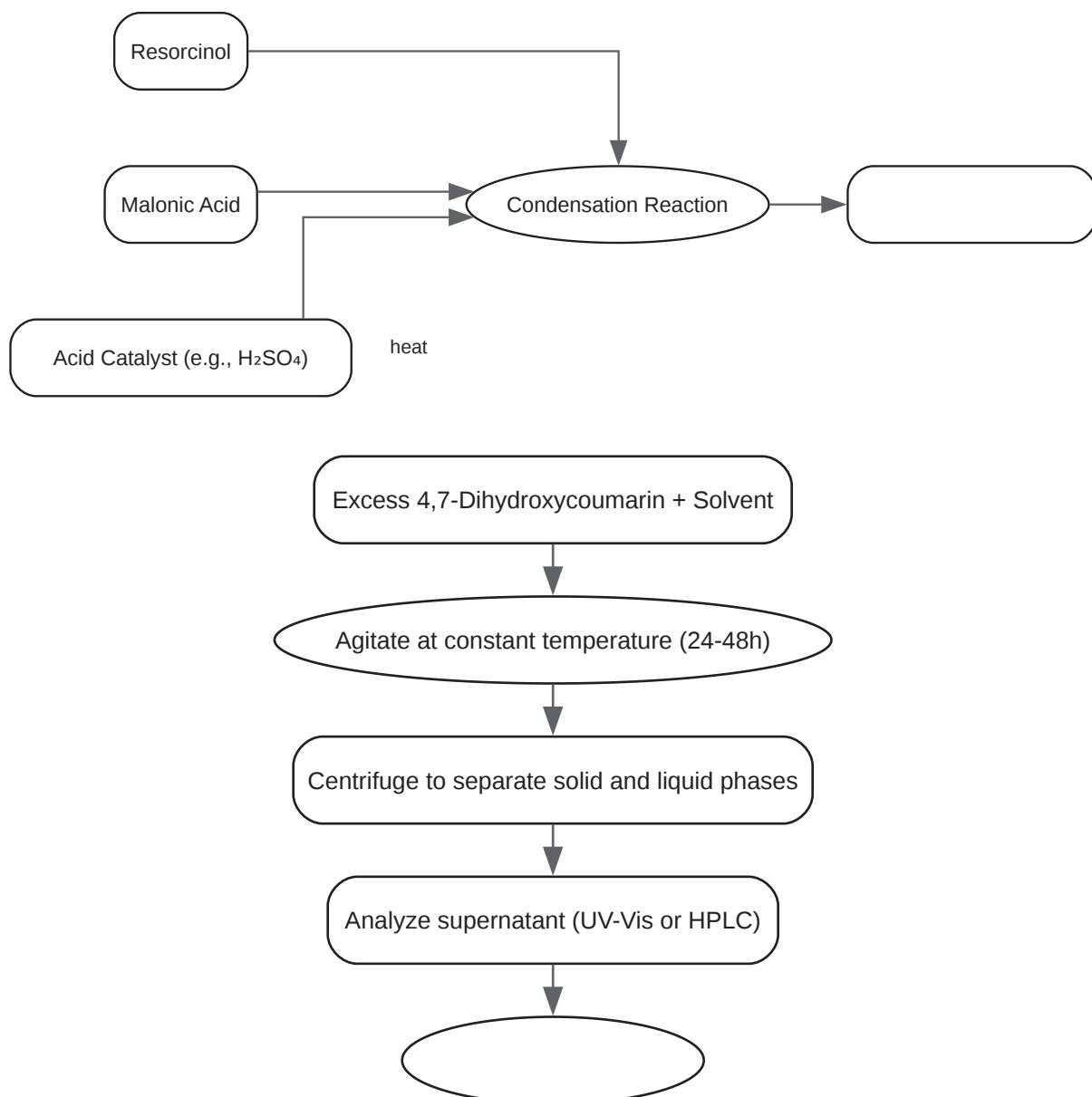
Experimental Protocols

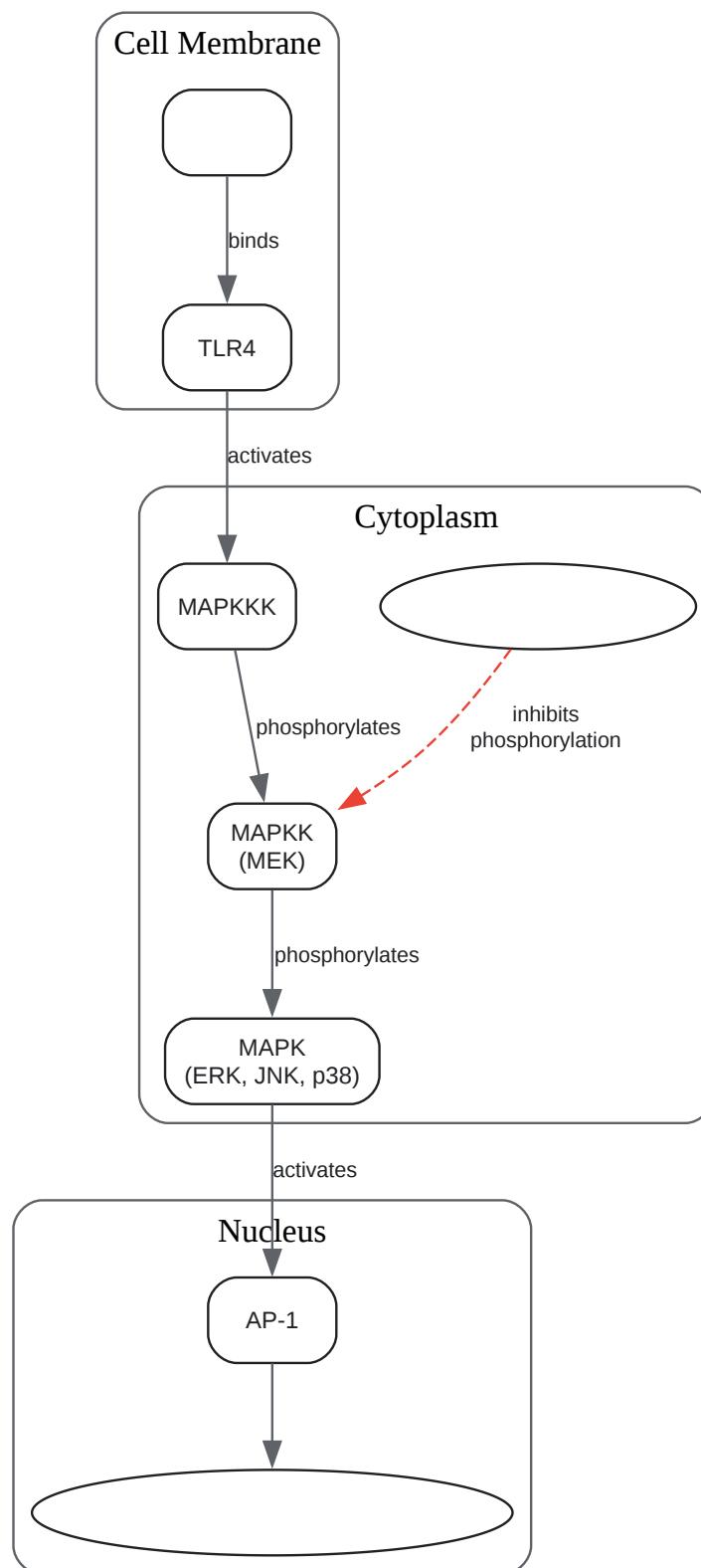
Detailed methodologies for determining key physicochemical parameters are crucial for reproducible research. Below are outlines of standard experimental protocols relevant to **4,7-dihydroxycoumarin**.

Synthesis of 4,7-Dihydroxycoumarin

A common method for the synthesis of 4-hydroxycoumarins is the von Pechmann condensation. For **4,7-dihydroxycoumarin**, a typical synthesis involves the reaction of a phenol with a β -ketoester in the presence of an acid catalyst. A more specific approach for **4,7-dihydroxycoumarin** involves the reaction of resorcinol with malonic acid or its derivatives.

Workflow for a plausible synthesis route:





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mdpi.com [mdpi.com]
- 2. researchgate.net [researchgate.net]
- 3. mdpi.com [mdpi.com]
- 4. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 5. 7,8-Dihydroxy-4-methylcoumarin induces apoptosis of human lung adenocarcinoma cells by ROS-independent mitochondrial pathway through partial inhibition of ERK/MAPK signaling - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. 5,7-DIHYDROXYCOUMARIN CAS#: 2732-18-5 [m.chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of 4,7-Dihydroxycoumarin]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b595064#physicochemical-properties-of-4-7-dihydroxycoumarin>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com